

5-Benzylsulfanyl methyl-furan-2-carboxylic Acid: An In-depth Technical Overview

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Compound of Interest

Compound Name: 5-Benzylsulfanyl methyl-furan-2-carboxylic acid

Cat. No.: B1270481

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CAS Number: 91903-26-3

Molecular Formula: C₁₃H₁₂O₃S

Molecular Weight: 248.30 g/mol

This technical guide provides a comprehensive overview of the available scientific and technical information regarding the chemical compound **5-Benzylsulfanyl methyl-furan-2-carboxylic acid**. The content is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. Due to the limited publicly available data for this specific compound, this guide also incorporates information on structurally related molecules to provide a broader context for potential applications and research directions.

Chemical and Physical Properties

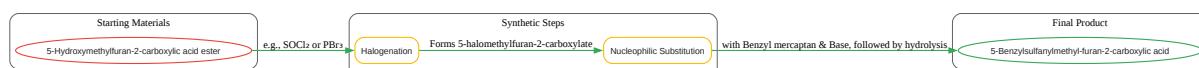
Based on available supplier data, the fundamental physicochemical properties of **5-Benzylsulfanyl methyl-furan-2-carboxylic acid** have been compiled. This information is crucial for its handling, characterization, and use in experimental settings.

Property	Value	Reference
CAS Number	91903-26-3	N/A
Molecular Formula	C ₁₃ H ₁₂ O ₃ S	N/A
Molecular Weight	248.30 g/mol	N/A
Melting Point	122-123 °C	N/A
Physical Appearance	Solid (form not specified)	N/A

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Benzylsulfanyl methyl-furan-2-carboxylic acid** are not readily available in the public domain. However, general synthetic strategies for analogous furan-2-carboxylic acid derivatives can provide a foundational approach for its preparation. A plausible synthetic route could involve the conversion of a suitable starting material, such as 5-hydroxymethylfuran-2-carboxylic acid or its ester, to a halo-methyl intermediate, followed by nucleophilic substitution with benzyl mercaptan.

A generalized workflow for such a synthesis is depicted below.



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Caption: Plausible synthetic workflow for **5-Benzylsulfanyl methyl-furan-2-carboxylic acid**.

Biological Activity and Potential Applications

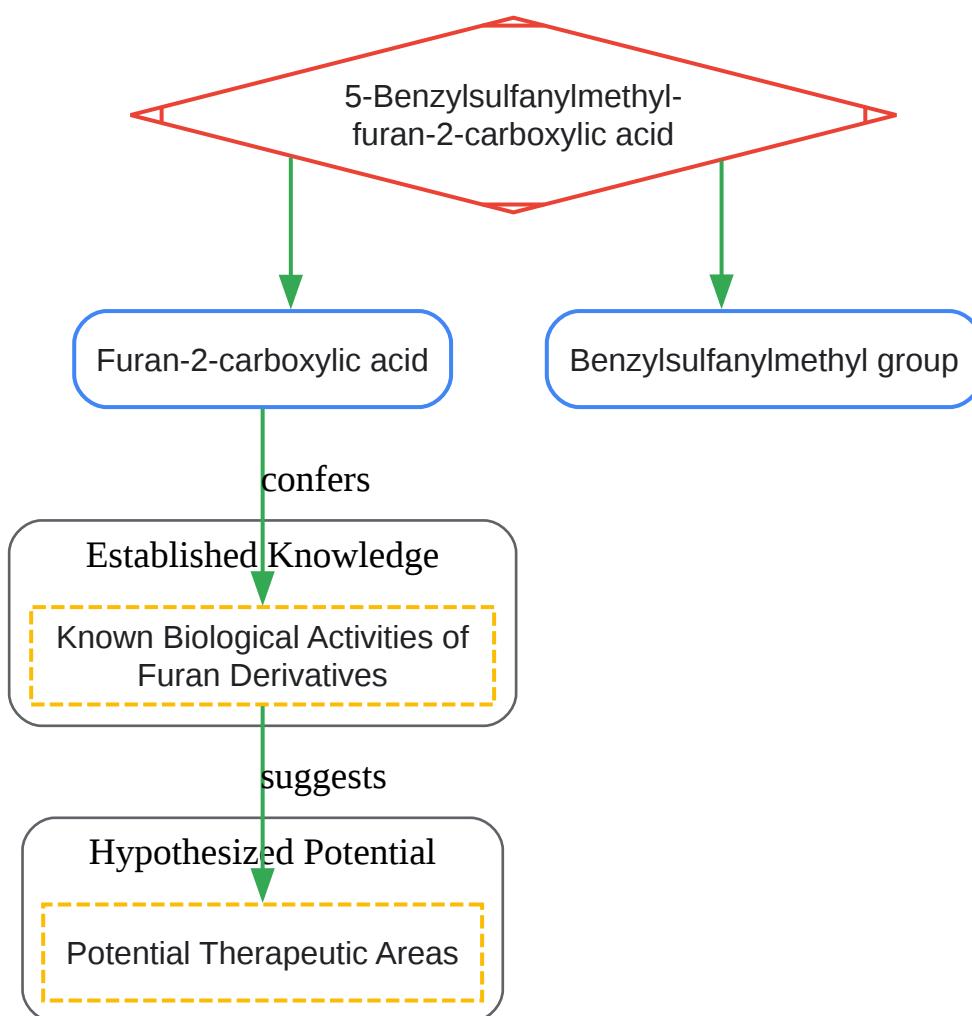
While no specific biological activity data has been published for **5-Benzylsulfanyl methyl-furan-2-carboxylic acid**, the furan-2-carboxylic acid scaffold is a well-established

pharmacophore present in numerous compounds with diverse biological activities. Research on structurally similar molecules suggests several potential areas of investigation for the target compound.

Derivatives of furan-2-carboxylic acid have demonstrated a wide range of pharmacological effects, including:

- **Antimicrobial Activity:** Furan derivatives are known to exhibit antibacterial and antifungal properties. The introduction of a sulfur-containing side chain, such as the benzylsulfanyl methyl group, could modulate this activity.
- **Anticancer Activity:** Certain furan-based compounds have been investigated for their potential as anticancer agents.
- **Enzyme Inhibition:** The carboxylic acid moiety and the overall molecular structure could facilitate binding to the active sites of various enzymes, leading to their inhibition.

The logical relationship for investigating the potential of this compound is outlined in the following diagram.

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Caption: Logical framework for exploring the biological potential of the target compound.

Conclusion and Future Directions

5-Benzylsulfanyl methyl-furan-2-carboxylic acid is a chemical compound for which detailed scientific data is scarce in publicly accessible literature. Its chemical structure, featuring a furan-2-carboxylic acid core, suggests that it may possess interesting biological properties worthy of investigation. Future research should focus on developing and publishing a robust synthetic protocol, followed by a comprehensive evaluation of its biological activity profile. This could include screening for antimicrobial, anticancer, and enzyme inhibitory activities. Such studies would be invaluable in determining the potential of this compound for applications in drug discovery and development.

- To cite this document: BenchChem. [5-Benzylsulfanyl methyl-furan-2-carboxylic Acid: An In-depth Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1270481#5-benzylsulfanyl methyl-furan-2-carboxylic-acid-cas-number-91903-26-3>

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